

Personal protective equipment for handling 4'-Fluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4'-Fluoroacetophenone

Cat. No.: B120862

[Get Quote](#)

Essential Safety and Handling Guide for 4'-Fluoroacetophenone

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the proper use and disposal of **4'-Fluoroacetophenone**, ensuring the well-being of laboratory personnel and the integrity of research.

Physicochemical and Safety Data

A clear understanding of the properties of **4'-Fluoroacetophenone** is the first step in safe handling. The following table summarizes key quantitative data.

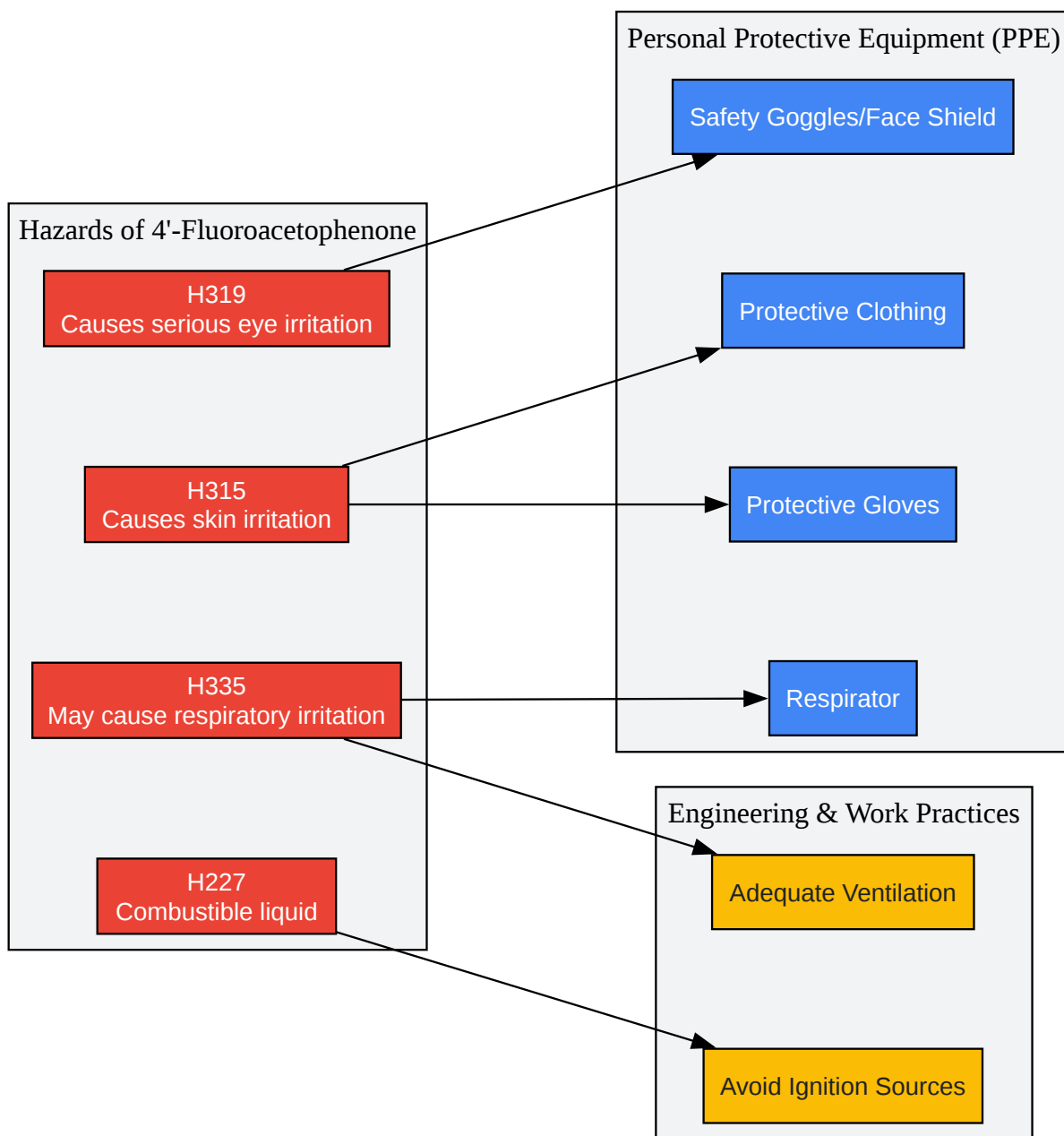
Property	Value
Molecular Formula	C8H7FO
Molecular Weight	138.14 g/mol
Appearance	Clear colorless to slightly yellow liquid[1]
Melting Point	4 °C[1][2]
Boiling Point	196 °C at 760 mmHg[1]
Flash Point	71 °C (159.8 °F) - closed cup[1][2][3]
Density	1.138 - 1.141 g/cm ³ at 20 °C[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

4'-Fluoroacetophenone is a combustible liquid that can cause skin, eye, and respiratory irritation.[4][5][6][7] Strict adherence to PPE protocols is mandatory to minimize exposure risks.

Hazard	GHS Hazard Statement	Required PPE
Skin Irritation	H315: Causes skin irritation[4][5]	Protective gloves and appropriate protective clothing to prevent skin exposure.[1][4]
Eye Irritation	H319: Causes serious eye irritation[4][5]	Goggles or chemical safety glasses with side shields (European Standard EN 166). [1][2][4] A face shield may also be appropriate.[2]
Respiratory Irritation	H335: May cause respiratory irritation[4][5]	Under normal laboratory use with adequate ventilation, respiratory protection may not be required.[4] For large-scale use, emergencies, or if ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136/EN 149 approved respirator is necessary.[1][4]
Combustibility	H227: Combustible liquid[8]	N/A (Handled through engineering controls and safe work practices)

The following diagram illustrates the relationship between the hazards of **4'-Fluoroacetophenone** and the corresponding personal protective equipment.

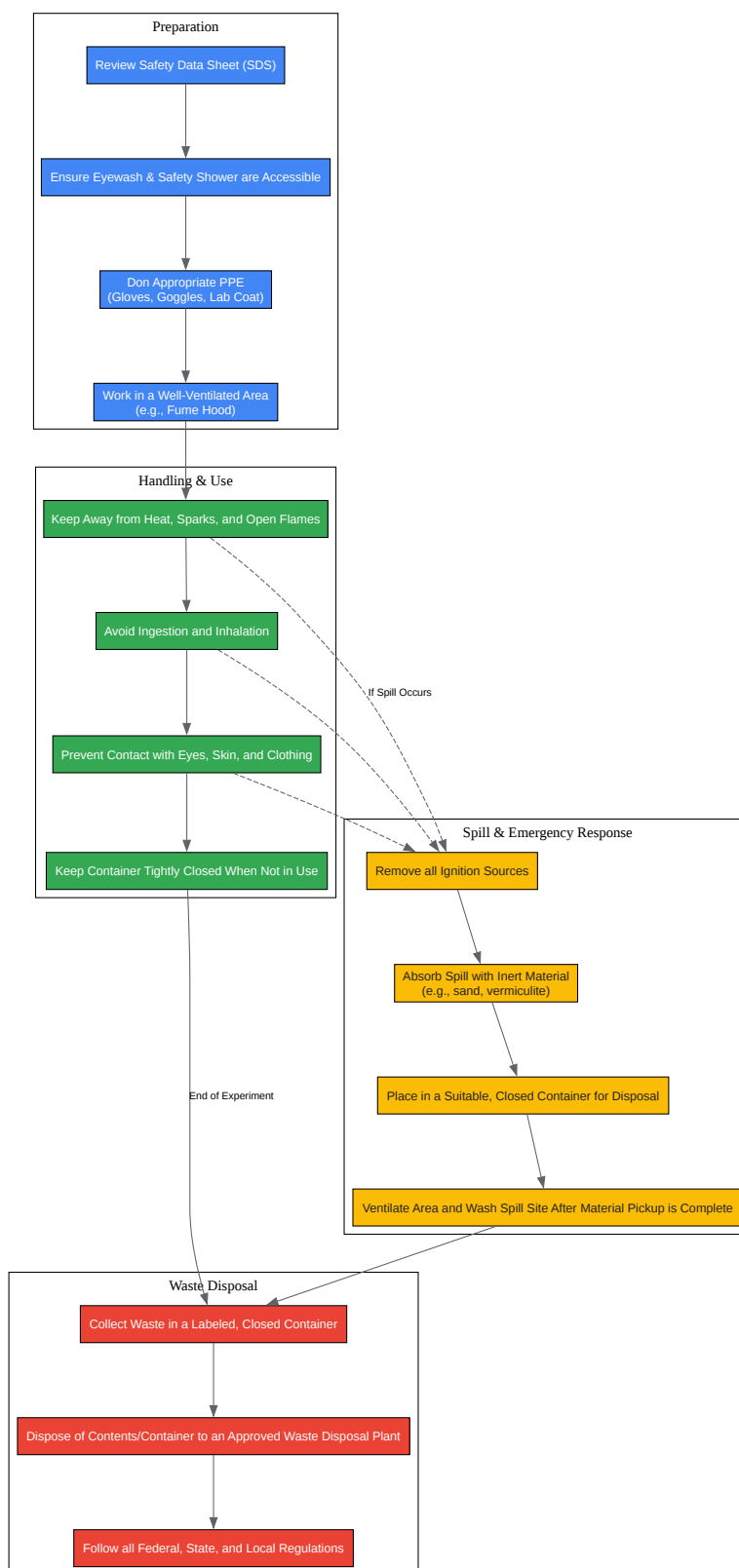


[Click to download full resolution via product page](#)

PPE and Hazard Mitigation Diagram

Standard Operating Procedure for Handling 4'-Fluoroacetophenone

The following workflow provides a step-by-step guide for the safe handling and disposal of **4'-Fluoroacetophenone** in a laboratory setting.



[Click to download full resolution via product page](#)

Safe Handling Workflow for 4'-Fluoroacetophenone

Detailed Protocols

1. Preparation and Handling:

- Engineering Controls: Always handle **4'-Fluoroacetophenone** in a well-ventilated area, preferably within a chemical fume hood.[1][4] Ensure that eyewash stations and safety showers are in close proximity and are readily accessible.[4][9]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.[1][8] Do not ingest or inhale the substance.[1] Keep the container tightly closed when not in use.[1][4] It is a combustible liquid, so keep it away from open flames, hot surfaces, and other sources of ignition.[1][4][8]
- Hygiene: Wash hands thoroughly after handling the chemical.[1] Do not eat, drink, or smoke in the work area.[4] Contaminated clothing and gloves should be removed and washed before reuse.[4]

2. First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[1][2]
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[2][4] If skin irritation persists, consult a physician.[4]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[4][7] If you feel unwell, call a poison center or doctor.[4]
- If ingested: Clean the mouth with water and drink plenty of water afterward.[4] Do not induce vomiting.[2] Seek immediate medical attention.[1][2]

3. Accidental Release Measures:

- Personal Precautions: For any spills, immediately clear the area.[2] Wear appropriate personal protective equipment, including respiratory protection if necessary.[2]

- Containment and Cleanup: Remove all sources of ignition.[1][4] Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or universal binding agents.[2] Collect the absorbed material into a suitable, closed container for disposal.[1][2]

4. Storage and Disposal:

- Storage: Store in a dry, cool, and well-ventilated place.[4][8] Keep the container tightly closed and away from heat, sparks, and flames.[1][4]
- Disposal: Waste disposal should be conducted in accordance with all applicable federal, state, and local environmental regulations.[8][10] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1] It may be possible to dispose of this chemical through a licensed chemical incinerator.[10] Do not release into the environment.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. 4'-フルオロアセトフェノン 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. fishersci.fr [fishersci.fr]
- 5. 4'-Fluoroacetophenone | C₈H₇FO | CID 9828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Fluoroacetophenone | 403-42-9 [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. aksci.com [aksci.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. tcichemicals.com [tcichemicals.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 4'-Fluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120862#personal-protective-equipment-for-handling-4-fluoroacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com